

Synthesis of 1,2-Bis(chloroacetoxy)ethane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Bis(chloroacetoxy)ethane

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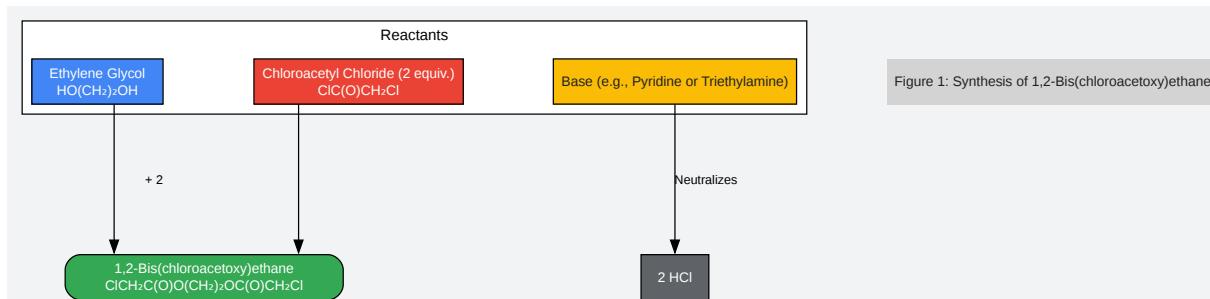
For Researchers, Scientists, and Drug Development Professionals

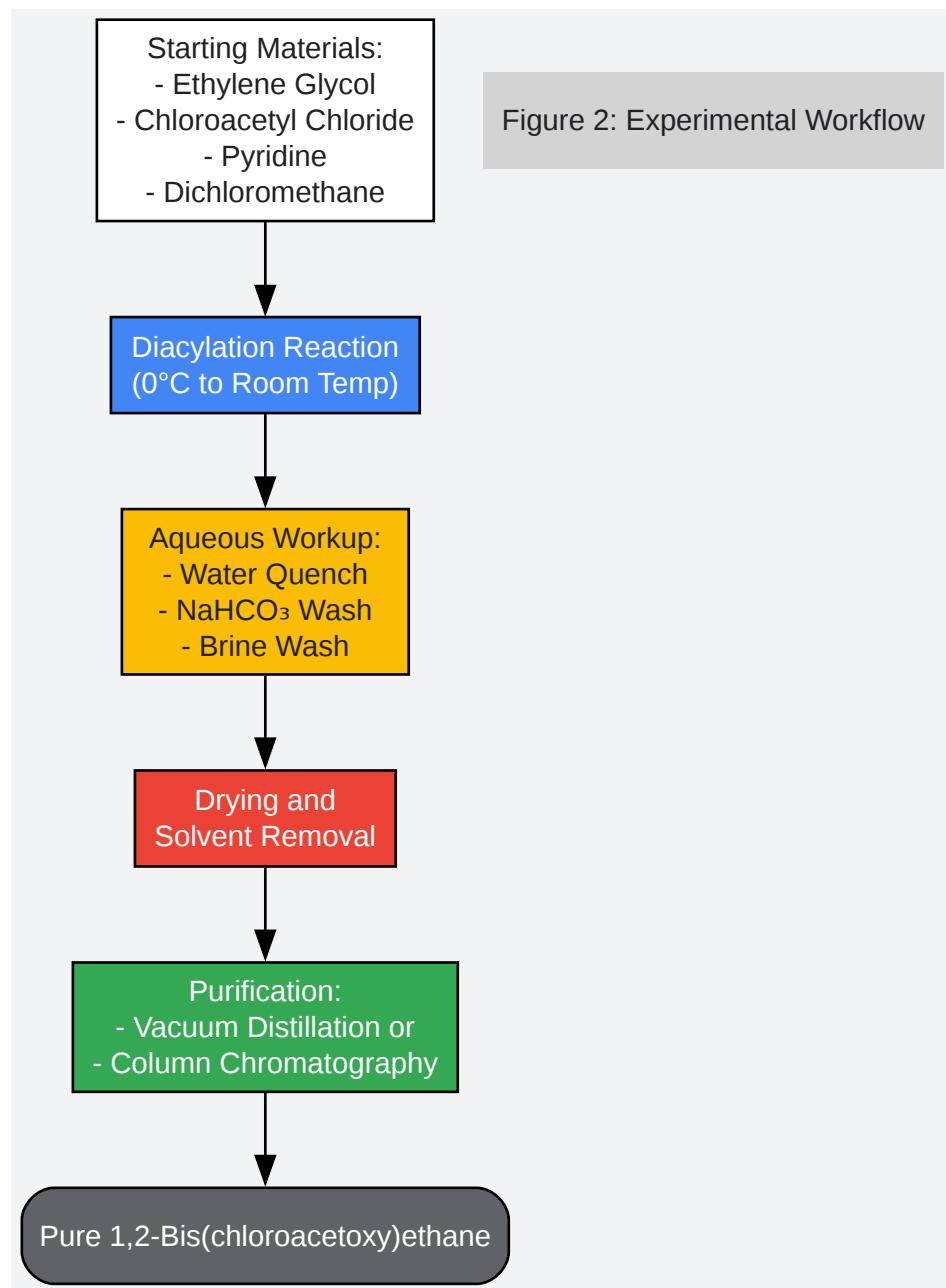
This technical guide provides an in-depth overview of the synthesis of **1,2-Bis(chloroacetoxy)ethane**, a valuable bifunctional molecule utilized as a crosslinking agent and an intermediate in the synthesis of various specialized compounds. This document outlines the primary synthetic pathway, detailed experimental protocols, and relevant quantitative data to support research and development in the pharmaceutical and materials science sectors.

Core Synthesis Pathway: Acylation of Ethylene Glycol

The most direct and widely employed method for the synthesis of **1,2-Bis(chloroacetoxy)ethane** is the diacylation of ethylene glycol with chloroacetyl chloride. This reaction is a nucleophilic acyl substitution where the hydroxyl groups of ethylene glycol act as nucleophiles, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. The reaction typically proceeds in the presence of a base to neutralize the hydrochloric acid byproduct, driving the reaction to completion.

Reaction Scheme:





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